

Natural Sources of 1,5-Dimethyl Citrate: A Technical Guide

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Compound of Interest

Compound Name: 1,5-Dimethyl Citrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural sources, biosynthesis, and experimental protocols related to **1,5-Dimethyl Citrate**. The information is tailored for professionals in research and drug development, with a focus on detailed methodologies and data presentation.

Natural Occurrences of 1,5-Dimethyl Citrate

1,5-Dimethyl Citrate is a derivative of citric acid, a compound ubiquitous in the plant kingdom. While it is described as a simple derivative present in many plants and fruits, the primary and most thoroughly documented natural source is the fruit of Sea Buckthorn (*Hippophae rhamnoides* L.).^{[1][2]} Phytochemical analyses of Sea Buckthorn berries have led to the successful isolation and identification of **1,5-Dimethyl Citrate** among other organic acid derivatives.^{[3][4]}

Despite the general assertion of its presence in various flora, specific quantitative data and identification in other plant species are not extensively reported in current scientific literature. Therefore, *Hippophae rhamnoides* remains the cornerstone for research into the natural sourcing of this compound.

Quantitative Analysis

A significant gap in the current body of research is the lack of quantitative data for **1,5-Dimethyl Citrate** in its natural sources. While its presence is confirmed, the precise concentration in Sea Buckthorn or other potential plant sources has not been detailed.

Table 1: Documented Natural Sources and Quantitative Data for **1,5-Dimethyl Citrate**

Natural Source	Plant Part	Concentration	Reference
Sea Buckthorn (Hippophae rhamnoides L.)	Fruit (Berry)	Not Quantitatively Reported	Baek et al., 2020[1][2]

Biosynthesis of 1,5-Dimethyl Citrate

The precise biosynthetic pathway for **1,5-Dimethyl Citrate** has not been fully elucidated in plants. However, a hypothetical pathway can be proposed based on the known biosynthesis of citric acid and the common mechanisms of ester formation in plant secondary metabolism.

The pathway likely begins with the formation of citric acid, a key intermediate in the tricarboxylic acid (TCA) or Krebs cycle. The subsequent methylation of the carboxyl groups is catalyzed by S-adenosyl-L-methionine (SAM)-dependent methyltransferases.[5][6] In plants, the SABATH family of methyltransferases is known to catalyze the methylation of carboxyl groups on a variety of small molecules, including plant hormones and other specialized metabolites.[7] It is plausible that one or more enzymes from this family, or a similar class of carboxyl methyltransferases, are responsible for the sequential methylation of citric acid to form **1,5-Dimethyl Citrate**, using SAM as the methyl group donor.

Proposed biosynthetic pathway for **1,5-Dimethyl Citrate** in plants.

Experimental Protocols

The following protocols are based on the methodology reported for the isolation and identification of **1,5-Dimethyl Citrate** from the fruits of *Hippophae rhamnoides*. [1]

Isolation and Purification

This process involves solvent extraction, fractionation, and chromatographic separation to isolate the target compound from the complex matrix of the plant material.

Workflow for the isolation of **1,5-Dimethyl Citrate** from Sea Buckthorn.

4.1.1 Plant Material and Extraction

- Obtain dried fruits of *Hippophae rhamnoides*.
- Prepare an aqueous extract powder from the fruit material.
- Suspend the aqueous extract powder (e.g., 270 g) in distilled water (e.g., 700 mL).

4.1.2 Solvent Fractionation

- Perform sequential liquid-liquid partitioning of the aqueous suspension.
- Use solvents of increasing polarity: n-hexane, dichloromethane (CH_2Cl_2), ethyl acetate (EtOAc), and n-butanol (n-BuOH).
- Collect the resulting soluble layers. The **1,5-Dimethyl Citrate** is primarily found in the dichloromethane-soluble fraction.

4.1.3 Chromatographic Separation

- Subject the dried dichloromethane-soluble layer (e.g., 3.4 g) to silica gel column chromatography.
- Elute the column using a gradient solvent system, such as dichloromethane/methanol (e.g., starting from 100:1 and progressing to 1:1), to yield multiple fractions.
- Analyze the resulting fractions (e.g., using TLC or analytical HPLC) to identify those containing the target compound.
- Pool the relevant fractions and subject them to further purification using preparative High-Performance Liquid Chromatography (HPLC) to obtain the pure **1,5-Dimethyl Citrate**.

Structural Elucidation

The definitive identification of the isolated compound is achieved through spectroscopic analysis.

4.2.1 Mass Spectrometry (MS)

- Technique: High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS).
- Purpose: To determine the exact mass and molecular formula of the compound.
- Expected Result: An observed mass corresponding to the molecular formula of **1,5-Dimethyl Citrate** ($C_8H_{12}O_7$).

4.2.2 Nuclear Magnetic Resonance (NMR) Spectroscopy

- Techniques: 1H NMR and ^{13}C NMR spectroscopy.
- Purpose: To determine the chemical structure by analyzing the magnetic properties of atomic nuclei.
- 1H NMR Data (as reported): δH 3.73 (3H, s, 5- OCH_3), 3.67 (3H, s, 1- OCH_3), 2.85 (2H, d, J = 15.5 Hz, H-2 or H-4), 2.76 (2H, d, J = 15.5 Hz, H-2 or H-4).
- ^{13}C NMR Data (as reported): δC 174.4 (C-6), 171.0 (C-1 and C-5), 73.1 (C-3), 52.8 (5- OCH_3), 51.9 (1- OCH_3), 42.9 (C-2 and C-4).

Conclusion

1,5-Dimethyl Citrate is a bioactive compound with its most well-characterized natural source being the fruit of Sea Buckthorn (*Hippophae rhamnoides*). While its presence in other plants is likely, this remains an under-investigated area. The development of a full understanding of this compound's role in plant metabolism and its potential for therapeutic applications is contingent on future research focusing on two key areas: the quantitative analysis of its concentration in various natural sources and the definitive elucidation of its biosynthetic pathway in plants. The protocols outlined in this guide provide a solid foundation for researchers to pursue further investigation into this promising natural product.

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References

- 1. mdpi.com [mdpi.com]
- 2. Inhibitory Effect of 1,5-Dimethyl Citrate from Sea Buckthorn (*Hippophae rhamnoides*) on Lipopolysaccharide-Induced Inflammatory Response in RAW 264.7 Mouse Macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. Phytochemical Analysis of the Fruits of Sea Buckthorn (*Hippophae rhamnoides*): Identification of Organic Acid Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Functional Diversification and Structural Origins of Plant Natural Product Methyltransferases - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Function and Evolution of the Plant MES Family of Methyltransferases - PMC [pmc.ncbi.nlm.nih.gov]
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